

Glymidine-d5: A Technical Guide to Safe Handling and Laboratory Use

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Compound of Interest

Compound Name: Glymidine-d5

Cat. No.: B1155885

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This technical guide provides comprehensive safety information, handling precautions, and experimental context for **Glymidine-d5**. The data herein is primarily derived from the safety data sheet for Glymidine sodium salt, as a specific SDS for the deuterated compound is not readily available. The toxicological and physical properties of **Glymidine-d5** are expected to be nearly identical to its non-deuterated counterpart, with minor differences in molecular weight. This document is intended for researchers, scientists, and drug development professionals.

Chemical and Physical Properties

Glymidine-d5 is the deuterated analog of Glymidine, an oral hypoglycemic agent belonging to the sulfonylurea class of drugs. Its primary research application is as an internal standard for mass spectrometry-based quantification of Glymidine.

Property	Data
Chemical Name	Glymidine-d5
Synonyms	N-[5-(2-Methoxyethoxy-d5)pyrimidin-2-yl]-4-benzenesulfonamide sodium salt
CAS Number	Not available (for deuterated form)
Parent CAS Number	3459-20-9 (Glymidine Sodium)
Chemical Formula	C ₁₃ H ₉ D ₅ N ₄ O ₄ S
Molecular Weight	Approx. 343.39 g/mol
Form	Solid
Solubility	Soluble in DMSO and Methanol
Storage Temperature	-20°C

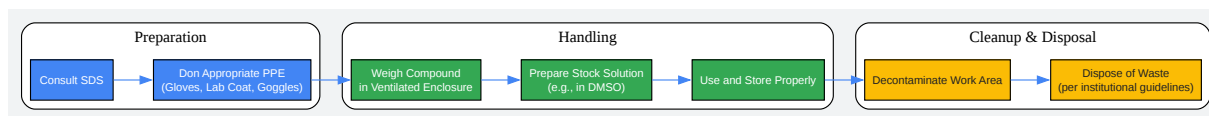
Hazard Identification and GHS Classification

Glymidine-d5 is classified as hazardous. The following information is based on the Globally Harmonized System (GHS) classification for the parent compound, Glymidine sodium.

GHS Classification	Hazard Statement	Signal Word	Pictogram
Acute Toxicity, Oral (Category 4)	H302: Harmful if swallowed	Warning	GHS07
Skin Irritation (Category 2)	H315: Causes skin irritation	Warning	GHS07
Eye Irritation (Category 2A)	H319: Causes serious eye irritation	Warning	GHS07
Specific Target Organ Toxicity — Single Exposure (Category 3), Respiratory System	H335: May cause respiratory irritation	Warning	GHS07

Safe Handling and Personal Protective Equipment (PPE)

Adherence to proper laboratory protocol is essential when handling **Glymidine-d5**. A general workflow for safe handling is outlined below.



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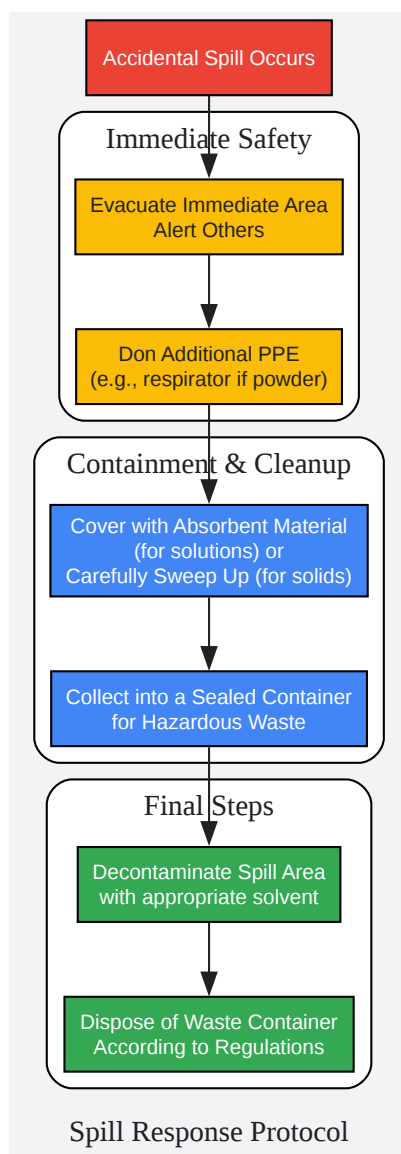
Caption: General workflow for safely handling **Glymidine-d5** in a laboratory setting.

Recommended Personal Protective Equipment (PPE)

- **Eye/Face Protection:** Wear chemical safety goggles that meet government standards such as NIOSH (US) or EN 166 (EU).
- **Skin Protection:** Handle with chemical-resistant gloves (e.g., nitrile rubber). Wear a lab coat.
- **Respiratory Protection:** For operations generating dust, use a NIOSH-approved dust mask or respirator. Work should be performed in a chemical fume hood or other ventilated enclosure.

Accidental Release and First Aid Measures

In the event of an accidental release or exposure, follow these procedures immediately.



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Caption: Logical workflow for responding to an accidental spill of **Glymidine-d5**.

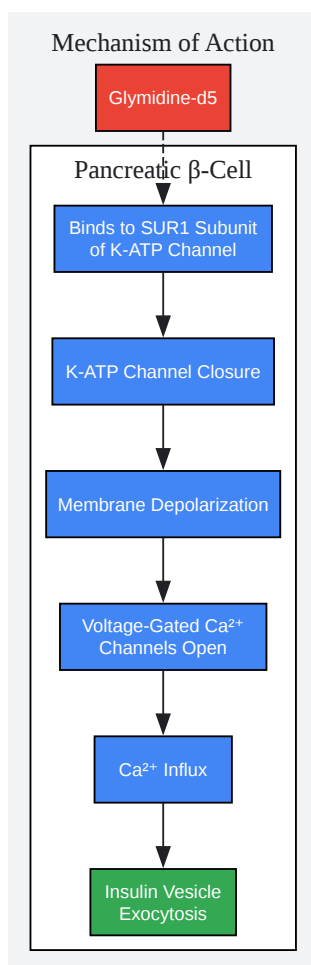
First Aid Measures

- If Inhaled: Move the person to fresh air. If breathing is difficult, give oxygen.
- In Case of Skin Contact: Immediately wash off with soap and plenty of water. Consult a physician.
- In Case of Eye Contact: Rinse thoroughly with plenty of water for at least 15 minutes and consult a physician.

- If Swallowed: Never give anything by mouth to an unconscious person. Rinse mouth with water and consult a physician.

Toxicological Information and Mechanism of Action

The primary mechanism of action for Glymidine, like other sulfonylureas, is the modulation of ATP-sensitive potassium (K-ATP) channels in pancreatic β -cells, which leads to insulin secretion.



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Caption: Signaling pathway for Glymidine-induced insulin secretion in pancreatic β -cells.

Representative Experimental Protocol

The following is a generalized protocol for preparing **Glymidine-d5** as an internal standard for a quantitative LC-MS/MS analysis.

Objective: To prepare a stock solution and working standards of Glymidine-d5 for use as an internal standard in a bioanalytical assay.

Materials:

- **Glymidine-d5** solid
- Dimethyl sulfoxide (DMSO), HPLC grade
- Methanol, HPLC grade
- Calibrated analytical balance
- Class A volumetric flasks (e.g., 1 mL, 10 mL)
- Calibrated micropipettes

Methodology:

- Preparation of Primary Stock Solution (e.g., 1 mg/mL): a. Allow the **Glymidine-d5** vial to equilibrate to room temperature before opening to prevent condensation. b. Accurately weigh approximately 1 mg of **Glymidine-d5** solid using an analytical balance. c. Transfer the solid to a 1 mL amber volumetric flask. d. Add approximately 0.7 mL of DMSO to dissolve the solid. Vortex briefly if necessary. e. Bring the flask to the final volume of 1 mL with DMSO. Cap and invert several times to ensure homogeneity. f. Store this stock solution at -20°C.
- Preparation of Intermediate and Working Solutions: a. Prepare an intermediate stock solution (e.g., 10 µg/mL) by diluting the primary stock solution 1:100 with a suitable solvent, typically 50:50 Methanol:Water or another solvent compatible with the analytical method. b. From the intermediate stock, prepare the final working internal standard solution at the desired concentration (e.g., 100 ng/mL). This working solution is added to calibration standards, quality controls, and unknown samples prior to extraction.
- Sample Fortification: a. Add a small, precise volume (e.g., 10 µL) of the **Glymidine-d5** working solution to each biological sample (e.g., 100 µL of plasma or serum). b. Vortex each

sample to ensure complete mixing. c. Proceed with the sample extraction protocol (e.g., protein precipitation, liquid-liquid extraction, or solid-phase extraction).

- Analysis: a. Analyze the extracted samples via LC-MS/MS. b. Quantify the amount of Glymidine in the unknown samples by calculating the peak area ratio of the analyte to its deuterated internal standard (**Glymidine-d5**).
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